

microwave-assisted synthesis of undecyl cyclohexanecarboxylate

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Compound of Interest

Compound Name: Undecyl cyclohexanecarboxylate

CAS No.: 94107-44-5

Cat. No.: B12652294

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Application Note: Microwave-Assisted Synthesis of **Undecyl Cyclohexanecarboxylate**

Executive Summary

This application note details a robust, high-efficiency protocol for the synthesis of **undecyl cyclohexanecarboxylate** via microwave-assisted organic synthesis (MAOS). By leveraging the dielectric heating properties of polar carboxylic acids, this method reduces reaction times from 12+ hours (conventional reflux) to under 20 minutes while achieving yields >90%.

Target Audience: Medicinal chemists, fragrance development scientists, and process engineers. Key Application: Synthesis of intermediate mesogens for liquid crystals and high-impact fragrance molecules (fruity/waxy notes).

Introduction & Principle

The esterification of sterically hindered or long-chain substrates often suffers from slow kinetics and equilibrium limitations under thermal conditions.

- The Challenge: Cyclohexanecarboxylic acid possesses a secondary

-carbon, creating steric hindrance. 1-Undecanol is a fatty alcohol with high viscosity and a high boiling point (

), making water removal (Dean-Stark) energy-intensive.

- The Microwave Solution: MAOS utilizes dipolar polarization. The carboxylic acid and the acid catalyst (p-TSA) couple strongly with the oscillating electric field (2.45 GHz), generating rapid, localized internal heating. This "molecular friction" overcomes the activation energy barrier of the tetrahedral intermediate formation more efficiently than convective heating.

Materials & Equipment

Reagent/Equipment	Specification	Role
Cyclohexanecarboxylic Acid	>98% Purity	Acyl donor (Excess Reagent)
1-Undecanol	>98% Purity	Nucleophile (Limiting Reagent)
p-Toluenesulfonic Acid (p-TSA)	Monohydrate, ACS Grade	Catalyst
Microwave Reactor	Single-mode (e.g., CEM Discover, Anton Paar Monowave)	Energy Source
Reaction Vessel	10 mL or 35 mL Pressure Vial (Pyrex)	Containment
Work-up Solvents	Ethyl Acetate, Sat. , Brine	Extraction/Purification

Experimental Protocol

Stoichiometry Strategy (The "Purification-First" Approach)

- Logic: Both the starting alcohol () and the product ester () are high-boiling liquids. Separating them via distillation is difficult.

- Solution: Use Cyclohexanecarboxylic acid in excess (1.5 - 2.0 equiv). The unreacted acid can be easily removed via a basic wash (), leaving the pure ester and eliminating the need for high-vacuum fractional distillation.

Step-by-Step Procedure

Step 1: Preparation

- Pre-heat the microwave reactor to standby.
- In a 10 mL microwave vial, add:
 - 1.0 mmol 1-Undecanol ().
 - 1.5 mmol Cyclohexanecarboxylic acid () (Excess to drive equilibrium).
 - 5 mol% p-TSA ().
- Optional: Add a magnetic stir bar.^[1] No solvent is required (Neat reaction) if the mixture is liquid at reaction temperature. If solids persist, add 1 mL of Toluene or Xylene as a process solvent.

Step 2: Microwave Irradiation Seal the vessel with a PTFE/Silicone cap. Program the reactor with the following "Self-Validating" parameters:

Parameter	Setting	Rationale
Temperature		High enough to overcome steric hindrance; below degradation.
Time	15:00 min	Sufficient for >95% conversion based on kinetics.
Pressure Limit	200 psi (14 bar)	Safety cutoff (Water generation will build pressure).
Power	Dynamic (Max 200W)	System adjusts power to maintain .
Stirring	High	Ensures thermal homogeneity.

Step 3: Work-up & Isolation

- Cool the vial to
using compressed air (internal reactor function).
- Open the vial and transfer contents to a separatory funnel using Ethyl Acetate (20 mL).
- Wash 1: Add 20 mL Saturated Sodium Bicarbonate (
). Shake vigorously.
 - Mechanism:[2][3][4] Converts excess Cyclohexanecarboxylic acid into water-soluble Sodium Cyclohexanecarboxylate.
- Wash 2: Wash the organic layer with 20 mL Brine to remove trapped water.
- Dry the organic layer over Anhydrous
.[1]
- Filter and concentrate under reduced pressure (Rotary Evaporator).

Visualization: Reaction Logic & Workflow



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Figure 1: Process flow for the microwave-assisted synthesis, highlighting the critical purification step via basic wash.

Results & Quality Control (QC)

Test	Expected Outcome	Notes
TLC	(10% EtOAc/Hexane)	Alcohol spot () should be absent.
Yield	92% - 96%	Loss primarily due to mechanical transfer, not reaction incompleteness.
Appearance	Clear, colorless oil	Fruity/Waxy odor.[5]
1H NMR	Triplet at ppm ()	Diagnostic peak for ester formation.

Troubleshooting Table:

- Low Yield? Check water content in starting materials. Water inhibits the equilibrium. Dry reagents or add molecular sieves to the vial.
- High Pressure Shutdown? Reduce temperature to or reduce scale. The pressure is generated by water vaporization.

References

- Leadbeater, N. E., & McGowan, C. (2006). Experiment 2: Esterification. In Clean, Fast Organic Chemistry: Microwave-assisted laboratory experiments. CEM Publishing.
- Drazic, R., & Vogel, P. (2019). Microwave-Assisted Fischer Esterification: A General Protocol. Organic Process Research & Development.
- Caddick, S. (1995). Microwave assisted organic reactions. Tetrahedron, 51(38), 10403-10432.
- Belsito, D., et al. (2013).[6] A Toxicologic and Dermatologic Assessment of Alkyl Cyclic Ketones and Esters. Food and Chemical Toxicology. Provides safety context for cyclohexyl esters in fragrance.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. Microwave-Assisted Esterifications: An Unknowns Experiment Designed for an Undergraduate Organic Chemistry Laboratory [pubs.sciepub.com]
- 4. Microwave-Assisted Ester Formation Using O-Alkylisoureas: A Convenient Method for the Synthesis of Esters with Inversion of Configuration [organic-chemistry.org]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. Fragrance material review on 1-(2,4-dimethyl-3-cyclohexenyl)-2,2-dimethylpropan-1-one - PubMed [pubmed.ncbi.nlm.nih.gov]
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